

Application Notes and Protocols: Preparing Propantheline Bromide Stock Solutions for Cell Culture

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Compound of Interest		
Compound Name:	Propantheline	
Cat. No.:	B1209224	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Propantheline** bromide is a synthetic quaternary ammonium compound that functions as a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1][2][3] It is widely used in research to study smooth muscle dysfunction, gastrointestinal motility, and other processes regulated by the parasympathetic nervous system.[4][5] Accurate and consistent preparation of **propantheline** bromide stock solutions is critical for obtaining reproducible results in cell culture-based assays. These application notes provide detailed protocols for the preparation, sterilization, and storage of **propantheline** bromide stock solutions using common laboratory solvents, as well as guidelines for its application in cell culture experiments.

Chemical and Physical Properties

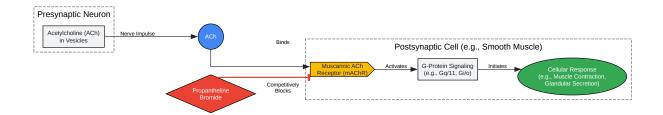
Propantheline bromide is a white or off-white crystalline powder with a bitter taste. It is readily soluble in water and ethanol but insoluble in ether.



Property	Value	References
IUPAC Name	N-isopropyl-N-methyl-N-{2- [(9H-xanthen-9- ylcarbonyl)oxy]ethyl}propan-2- aminium bromide	
Molecular Formula	C23H30BrNO3	•
Molecular Weight	448.39 g/mol	
CAS Number	50-34-0	-
Appearance	White to off-white powder	-

Mechanism of Action

Propantheline bromide exerts its effects by competitively blocking the binding of the neurotransmitter acetylcholine (ACh) to muscarinic receptors on the surface of effector cells. This antagonism inhibits the postganglionic parasympathetic nervous system, leading to a reduction in smooth muscle contractions and glandular secretions. The compound acts as an antimuscarinic agent with effects on various muscarinic receptor subtypes (CHRM1-5).



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Caption: Mechanism of action of **Propantheline** Bromide.



Solubility and Storage of Stock Solutions

Proper dissolution and storage are essential to maintain the stability and activity of **propantheline** bromide. It is recommended to prepare fresh solutions, but frozen aliquots can be stored for short to medium-term use.

Solvent	Maximum Solubility	Recommended Storage	Shelf Life	References
DMSO	≥ 100 mg/mL (223.02 mM)	-20°C or -80°C	1 month at -20°C, 6 months at -80°C	
Sterile Water	50 mg/mL (111.51 mM)	-20°C or -80°C	1 month at -20°C, 6 months at -80°C	
Ethanol	Soluble	Not specified for stock solutions	Not specified	_
Chloroform	Soluble	Not specified for stock solutions	Not specified	

Note: The use of fresh, newly opened DMSO is recommended as hygroscopic (moisture-absorbing) DMSO can negatively impact solubility. For dissolution in water, sonication may be required. To avoid degradation from repeated freeze-thaw cycles, store stock solutions in single-use aliquots.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO (e.g., 100 mM)

This protocol is suitable for experiments where the final concentration of DMSO in the cell culture medium can be kept to a non-toxic level (typically $\leq 0.5\%$).

Materials:

• **Propantheline** Bromide powder (CAS 50-34-0)



- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate Required Mass: Determine the mass of propantheline bromide powder needed to achieve the desired concentration and volume.
 - Formula: Mass (g) = Desired Concentration (mol/L) × Final Volume (L) × Molecular Weight (g/mol)
 - Example for 1 mL of 100 mM (0.1 M) stock: Mass (g) = 0.1 mol/L × 0.001 L × 448.39 g/mol
 = 0.04484 g (or 44.84 mg)
- Weighing: In a sterile environment (e.g., a chemical fume hood or biosafety cabinet),
 accurately weigh the calculated mass of propantheline bromide powder.
- Dissolution: Add the weighed powder to a sterile tube. Using a calibrated pipette, add the calculated volume of sterile DMSO.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution if needed.
- Aliquoting and Storage: Dispense the stock solution into sterile, single-use aliquots (e.g., 20-50 μL) in cryovials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Preparation of Stock Solution in an Aqueous Solvent (e.g., 50 mM in Sterile Water)

This protocol is ideal for experiments sensitive to DMSO or when a water-based solvent is preferred.



Materials:

- **Propantheline** Bromide powder (CAS 50-34-0)
- Sterile, cell culture-grade water or Phosphate-Buffered Saline (PBS)
- Sterile conical tubes or vials
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Ultrasonic bath (optional)

Procedure:

- Calculate Required Mass:
 - Example for 2 mL of 50 mM (0.05 M) stock: Mass (g) = 0.05 mol/L × 0.002 L × 448.39
 g/mol = 0.04484 g (or 44.84 mg)
- Weighing: Accurately weigh the calculated mass of propantheline bromide powder in a sterile environment.
- Dissolution: Add the powder to a sterile tube. Add the required volume of sterile water or PBS.
- Mixing: Vortex thoroughly. If dissolution is slow, use an ultrasonic bath to facilitate the process.
- Sterilization: Draw the entire solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter and dispense the solution into a new sterile tube. This step is crucial for removing any potential microbial contamination.
- Aliquoting and Storage: Distribute the sterile stock solution into single-use aliquots and store at -20°C or -80°C, following the same stability guidelines as DMSO stocks.



Protocol 3: Preparation of Working Solutions for Cell Culture

This protocol describes the final dilution of the concentrated stock into cell culture medium.

Materials:

- Prepared **propantheline** bromide stock solution (from Protocol 1 or 2)
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes and pipette tips

Procedure:

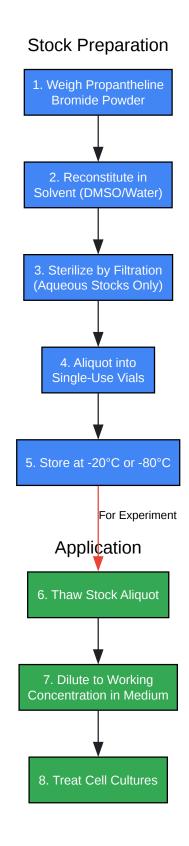
- Thaw Stock Solution: Thaw one aliquot of the concentrated stock solution at room temperature. Mix gently before use.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your culture medium. A serial dilution may be necessary for very low final concentrations to ensure accuracy.
 - Formula (M1V1 = M2V2): V1 = (M2 × V2) / M1
 - M1 = Concentration of stock solution
 - V1 = Volume of stock solution to add
 - M2 = Desired final concentration
 - V2 = Final volume of culture medium
 - \circ Example: To prepare 10 mL of medium with a final concentration of 100 μM propantheline bromide from a 100 mM DMSO stock: V1 = (100 μM × 10 mL) / 100,000 μM = 0.01 mL (or 10 μL)
- Dilution: Add the calculated volume of stock solution (10 μL in the example) to the final volume of pre-warmed cell culture medium (10 mL).



- Mixing and Application: Mix the medium gently but thoroughly by pipetting or inverting the tube. Immediately add the medicated medium to your cell cultures.
- Controls: Always prepare a vehicle control by adding an equivalent volume of the solvent (e.g., DMSO or sterile water) to the culture medium to account for any effects of the solvent on the cells.

Experimental Workflow and Safety General Workflow Diagram





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Caption: Workflow for preparing and using **Propantheline** Bromide.



Safety Precautions:

- Always handle propantheline bromide powder in a well-ventilated area or chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.
- When working with cell cultures, maintain strict aseptic technique at all times to prevent microbial contamination.

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